

An In-depth Technical Guide to Pityol (CAS Number: 105814-93-5)

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Compound of Interest

Compound Name: Pityol

Cat. No.: B1250210

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PRELIMINARY NOTE: A comprehensive investigation for "**Pityol**" with CAS number 105814-93-5 reveals a significant discrepancy in the available public information. The CAS number is unequivocally assigned to the chemical entity 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol. However, the name "**Pityol**" is also associated with a topical pharmaceutical ointment, particularly in some European markets, which contains a mixture of active ingredients and is used for various skin ailments.

This guide will focus solely on the chemical compound associated with CAS number 105814-93-5. It is crucial to note that a thorough search of scientific literature, including peer-reviewed articles and patent databases, did not yield any information regarding the biological activity, mechanism of action, signaling pathways, or experimental protocols for this specific compound. Therefore, the core requirements of providing in-depth biological data, experimental methodologies, and signaling pathway diagrams cannot be fulfilled at this time due to the absence of published research.

This document will present the available chemical and physical data for 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol.

Chemical Identity and Properties

The compound assigned the CAS number 105814-93-5 is a specific stereoisomer of a substituted tetrahydrofuran derivative.

Table 1: Chemical and Physical Properties of 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol

Property	Value	Source
CAS Number	105814-93-5	ChemSrc[1]
IUPAC Name	2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol	PubChem[2]
Synonyms	trans-pityol, (2R,5S)-(+)-2-(1-Hydroxy-1-methylethyl)-5-methyltetrahydrofuran	ChemSrc[1], PubChem[2]
Molecular Formula	C ₈ H ₁₆ O ₂	PubChem[2]
Molecular Weight	144.21 g/mol	PubChem[2]
Canonical SMILES	<chem>C[C@H]1CC--INVALID-LINK--C(C)(C)O</chem>	PubChem[2]
InChI Key	GDFJZYRQAYBNLM-NKWWPEPMSA-N	PubChem[2]
Appearance	Not specified in available literature	
Boiling Point	Not available	ChemSrc[1]
Melting Point	Not available	ChemSrc[1]
Density	Not available	ChemSrc[1]
Solubility	Not specified in available literature	
LogP	1.32480	ChemSrc[1]

Synthesis

Detailed, peer-reviewed synthetic protocols for 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol are not readily available in the public scientific literature. Chemical suppliers may possess proprietary synthesis methods.

Biological Activity and Mechanism of Action

As of the date of this report, there is no published scientific literature detailing any biological activity, pharmacological properties, or mechanism of action for the compound with CAS number 105814-93-5. No screening studies, in vitro or in vivo experiments, or clinical trials have been reported. Consequently, there is no data to present regarding its effects on any signaling pathways.

The "Pityol" Ointment: A Separate Entity

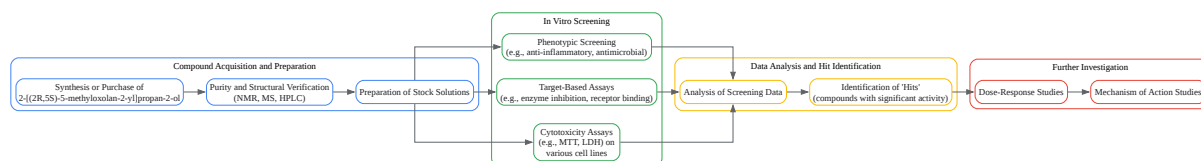
For the sake of clarity, it is important to address the other product identified as "**Pityol**." This is a topical ointment reportedly containing a mixture of ingredients such as Boric Acid, Guaiazulene, Ichthammol, and Zinc Oxide.[1] This formulation is indicated for dermatological conditions like chronic eczema, acne, and minor skin inflammations.[3][4][5] It is critical for researchers to understand that this pharmaceutical product is entirely different from the chemical compound defined by CAS number 105814-93-5.

Future Research Directions

The absence of biological data for 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol presents an open field for investigation. A logical first step would be to perform a broad biological screening of the compound to identify any potential therapeutic activities.

Proposed Initial Screening Workflow

A hypothetical initial screening workflow to elucidate the biological properties of this compound could be structured as follows:



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Figure 1. A proposed high-level workflow for the initial biological screening of 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol.

Conclusion

While the CAS number 105814-93-5 is assigned to the specific chemical structure of 2-[(2R,5S)-5-methyloxolan-2-yl]propan-2-ol, there is a notable absence of scientific research on its biological effects. The information available is limited to basic chemical and physical properties. The name "**Pityol**" is also used for a multi-ingredient topical ointment, which should not be confused with the single chemical entity. This guide provides all available technical data for the specified CAS number and highlights the significant knowledge gap that currently exists, representing a potential opportunity for novel research in pharmacology and drug discovery. Researchers and drug development professionals are advised to treat this compound as an uncharacterized chemical entity.

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